

ATTO 565 for STED Microscopy: A Technical Guide

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Compound of Interest

Compound Name: ATTO 565 amine

Cat. No.: B15136913

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This guide provides an in-depth overview of the fluorescent dye ATTO 565, focusing on its application in Stimulated Emission Depletion (STED) microscopy. ATTO 565 is a rhodamine-based dye recognized for its exceptional optical properties, making it a powerful tool for super-resolution imaging.^{[1][2]} Its intense absorption, high fluorescence quantum yield, and remarkable photostability render it highly suitable for advanced microscopy techniques, including single-molecule detection and STED.^{[1][3][4]}

Core Photophysical and Physicochemical Properties

The performance of a fluorophore in STED microscopy is critically dependent on its photophysical characteristics. ATTO 565 exhibits properties that are highly advantageous for achieving nanoscale resolution.^[5] Key quantitative data for ATTO 565 are summarized below.

Property	Value	Reference(s)
Excitation Maximum (λ_{ex})	564 nm	[1][4][5][6]
Emission Maximum (λ_{em})	590 nm	[1][4][5][6]
Molar Extinction Coefficient (ϵ)	120,000 M ⁻¹ cm ⁻¹	[1][3][5][6]
Fluorescence Quantum Yield (Φ)	90%	[1][3][5][6]
Fluorescence Lifetime (τ)	4.0 ns	[3][5][6]
Solubility	Soluble in DMF and DMSO; low water solubility	[3][5]
Reactivity	The NHS-ester form reacts with primary and secondary amines	[5]

Experimental Protocols

Protein Labeling with ATTO 565 NHS-Ester

ATTO 565 is commonly supplied as an N-hydroxysuccinimide (NHS) ester, which readily reacts with primary and secondary amine groups (e.g., the ϵ -amino groups of lysine residues in proteins) to form a stable amide bond.[5] The optimal pH for this conjugation reaction is between 8.0 and 9.0.[5][7]

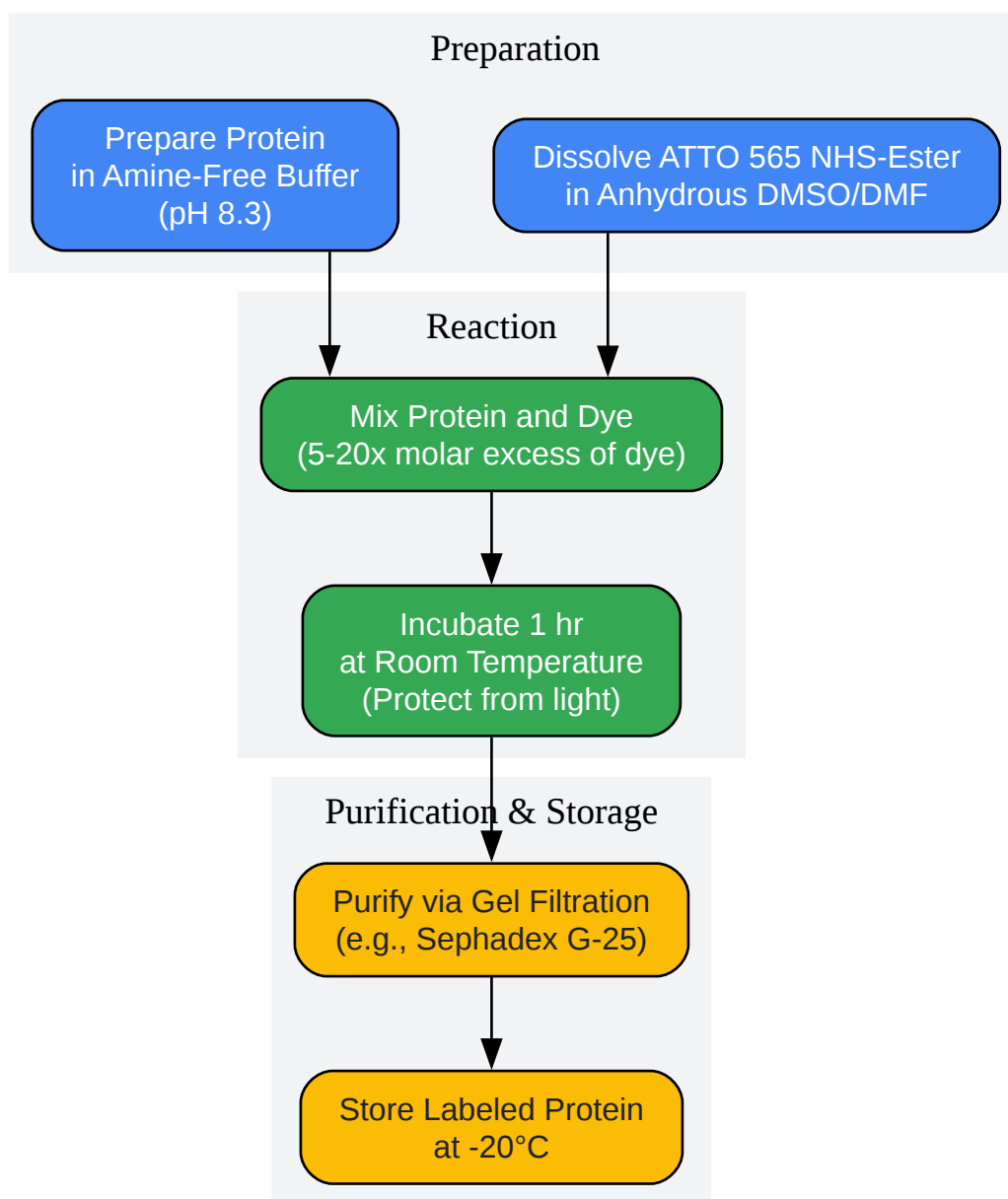
Materials:

- Protein of interest in an amine-free buffer (e.g., PBS, pH 7.4).[3][5]
- Labeling Buffer: 0.1 M sodium bicarbonate, pH 8.3.[3][5]
- ATTO 565 NHS-ester.
- Anhydrous, amine-free Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO).[3][5]
- Quenching Buffer (optional): e.g., 1.5 M hydroxylamine, pH 8.5.[5]

- Purification column: Gel filtration column (e.g., Sephadex G-25).[5][7]

Methodology:

- Protein Preparation:
 - Dissolve the protein in the labeling buffer at a concentration of 1-5 mg/mL.[5]
 - Ensure the buffer is free from amine-containing substances like Tris or glycine, which would compete for reaction with the dye.[3][5] If necessary, dialyze the protein against an appropriate buffer like PBS.[3]
- Dye Preparation:
 - Immediately before use, prepare a stock solution of ATTO 565 NHS-ester in anhydrous DMF or DMSO at a concentration of 1-10 mg/mL.[3][5]
- Conjugation Reaction:
 - Add a 5- to 20-fold molar excess of the reactive dye solution to the protein solution.[5][6] The optimal dye-to-protein ratio should be determined empirically for each specific protein. [3][8]
 - Incubate the reaction mixture for 1 hour at room temperature, protected from light.[5][6]
- Purification:
 - Separate the labeled protein conjugate from the unreacted, hydrolyzed dye using a gel filtration column.[5][7]
 - Equilibrate the column with a suitable buffer (e.g., PBS).[5]
 - Elute the conjugate; the first colored band to elute is typically the labeled protein.[5]
- Characterization (Optional but Recommended):
 - Determine the Degree of Labeling (DOL) by measuring the absorbance of the conjugate at 280 nm (for the protein) and 564 nm (for ATTO 565).[6]



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Workflow for labeling proteins with ATTO 565 NHS-ester.

STED Microscopy of ATTO 565-Labeled Samples

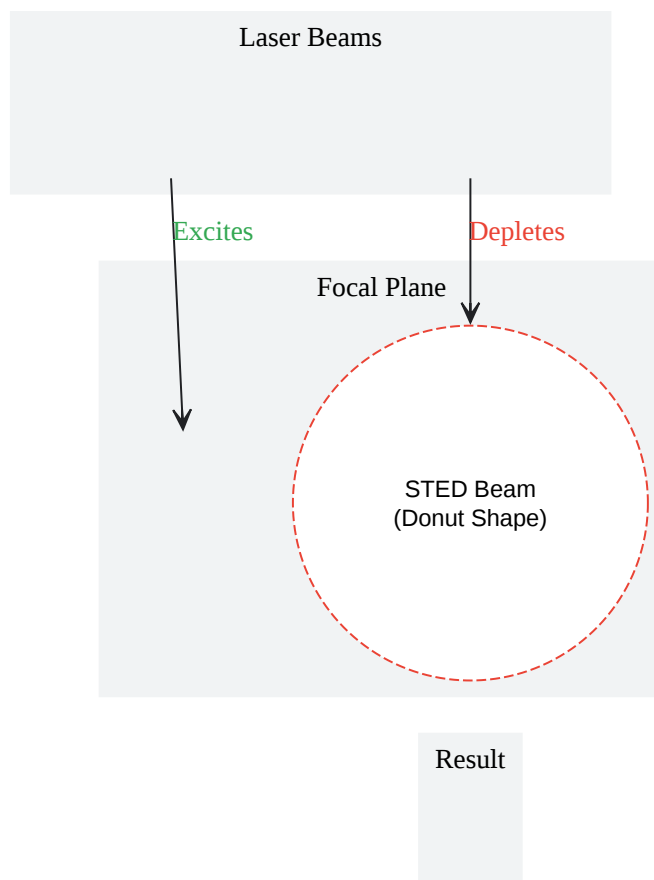
ATTO 565 is an excellent fluorophore for STED microscopy, offering high photostability and efficient fluorescence depletion, which are essential for achieving super-resolution.[1][5]

Key Imaging Parameters:

- Excitation: The fluorescence of ATTO 565 is most efficiently excited in the 545 - 575 nm range.[3] A laser line around its absorption maximum of 564 nm is ideal.
- STED Depletion: A high-power, donut-shaped STED laser is used to de-excite fluorophores at the periphery of the excitation spot. For ATTO 565, STED lasers with wavelengths of 660 nm or 775 nm are highly effective.[9]
- Resolution: With an optimized STED system, lateral resolutions of 30-40 nm can be achieved with ATTO 565.[9][10]

General Protocol Outline:

- Sample Preparation: Mount the sample containing ATTO 565-labeled structures on a coverslip suitable for high-resolution microscopy (e.g., #1.5 thickness).[11] Use of an appropriate mounting medium is critical.
- Microscope Setup:
 - Select the excitation laser (e.g., 561 nm) and the STED laser (e.g., 660 nm or 775 nm).[9]
 - Align the excitation and STED laser paths to ensure precise overlay, which is crucial for generating the depletion donut.
- Image Acquisition:
 - Locate the region of interest using standard confocal imaging mode.
 - Switch to STED mode and adjust the STED laser power. Increasing the power generally leads to higher resolution, but also increases the risk of photobleaching.
 - Optimize acquisition parameters such as pixel size, scan speed, and detector gain to achieve a high-quality super-resolution image.



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The principle of Stimulated Emission Depletion (STED) microscopy.

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References

- [1. The ATTO 565 Dye and Its Applications in Microscopy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [4. preprints.org \[preprints.org\]](#)

- [5. benchchem.com \[benchchem.com\]](#)
- [6. benchchem.com \[benchchem.com\]](#)
- [7. spectra.arizona.edu \[spectra.arizona.edu\]](#)
- [8. docs.aatbio.com \[docs.aatbio.com\]](#)
- [9. imperial.ac.uk \[imperial.ac.uk\]](#)
- [10. research.yale.edu \[research.yale.edu\]](#)
- [11. uol.de \[uol.de\]](#)
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